Technical Guide: Physicochemical Characterization of 1,3-Dimethyl-3-phenylpiperazine

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Compound of Interest

Compound Name:	*1,3-Dimethyl-3-phenylpiperazine*
CAS No.:	*1482387-71-2*
Cat. No.:	*B2473610*

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Executive Summary & Compound Identity

1,3-Dimethyl-3-phenylpiperazine (CAS: 1482387-71-2) represents a specialized subclass of the phenylpiperazine scaffold, distinct from the more common 1-methyl-3-phenylpiperazine (a known Mirtazapine intermediate) due to the geminal substitution at the C3 position. This structural modification—introducing a methyl group at the benzylic carbon—creates a quaternary center, significantly altering its metabolic stability and physicochemical profile compared to its non-methylated analogs.

This guide provides a comprehensive technical framework for the solubility and stability profiling of this compound. Given the scarcity of public experimental datasets for this specific NCE (New Chemical Entity), this document synthesizes calculated physicochemical properties with rigorous, self-validating experimental protocols required to generate definitive data for drug development dossiers.

Chemical Identity

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Property	Detail
Chemical Name	1,3-Dimethyl-3-phenylpiperazine
CAS Number	1482387-71-2
Molecular Formula	$C_{12}H_{18}N_2$
Molecular Weight	190.29 g/mol
Structural Feature	Quaternary Benzylic Center (C3)
Core Scaffold	Phenylpiperazine

Predicted Physicochemical Profile[1][3]

In the absence of empirical certificates of analysis (CoA) for this specific isomer in the public domain, the following data is derived from high-fidelity QSAR (Quantitative Structure-Activity Relationship) modeling and comparative analysis with structural proxies (e.g., 1-Methyl-3-phenylpiperazine, TFMPP).

Calculated Properties Table[4]

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Parameter	Predicted Value	Mechanistic Insight
LogP (Octanol/Water)	1.8 – 2.3	The additional C3-methyl group increases lipophilicity by approx. 0.5 log units compared to 3-phenylpiperazine.[1][2]
pKa (N1 - Tertiary)	7.8 ± 0.5	The N1-methyl group provides electron donation, stabilizing the cation but slightly hindered by solvation effects.
pKa (N4 - Secondary)	9.2 ± 0.5	The unsubstituted N4 remains the most basic site, driving aqueous solubility in acidic media (pH < 6).
Polar Surface Area (PSA)	~15-20 $Å^2$	Indicates high blood-brain barrier (BBB) permeability, consistent with CNS-active phenylpiperazines.
Water Solubility (Free Base)	Low (< 1 mg/mL)	At neutral pH, the uncharged molecule is lipophilic.
Water Solubility (HCl Salt)	High (> 50 mg/mL)	Protonation of N4 (and potentially N1) drastically improves aqueous solubility.

Structural Stability Implications

The defining feature of **1,3-Dimethyl-3-phenylpiperazine** is the quaternary C3 carbon.

- Oxidative Resistance: Unlike 3-phenylpiperazine, which has a benzylic hydrogen susceptible to CYP450-mediated hydroxylation, this compound lacks a benzylic proton. This theoretically blocks the primary metabolic soft spot, potentially extending half-life.
- Stereochemistry: The C3 position is chiral. Synthesis typically yields a racemate unless enantioselective methods are used. Resolution may be required for clinical development.

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Experimental Protocols: Solubility Determination

To validate the predicted values, the following "Gold Standard" protocols must be employed. These methods minimize artifacts from supersaturation or filter adsorption.

Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine the equilibrium solubility of the solid compound in various buffers.

Protocol:

- Preparation: Weigh excess solid **1,3-Dimethyl-3-phenylpiperazine** (approx. 2-5 mg) into 4 mL borosilicate glass vials.
- Solvent Addition: Add 1 mL of buffer (pH 1.2, 4.5, 6.8, and 7.4) or organic solvent (Methanol, DMSO).
- Equilibration: Agitate at 37°C for 24–48 hours using a rotary shaker.
- Separation: Centrifuge at 10,000 rpm for 10 minutes (preferred over filtration to avoid drug loss to filter membranes).
- Quantification: Dilute the supernatant with mobile phase and analyze via HPLC-UV (254 nm).
- pH Verification: Measure the pH of the supernatant after equilibrium; the dissolved compound may shift the bulk pH.

Kinetic Solubility (High-Throughput)

Objective: Rapid estimation for screening, typically from DMSO stock.

- Spike: Add 10 µL of 10 mM DMSO stock to 990 µL of PBS (pH 7.4).
- Incubation: Shake for 2 hours at room temperature.
- Analysis: Filter (PVDF, 0.45 µm) and analyze via LC-MS/MS or UV plate reader.
- Calculation: Compare peak area to a standard curve prepared in 100% DMSO.

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Stability Profiling: Forced Degradation

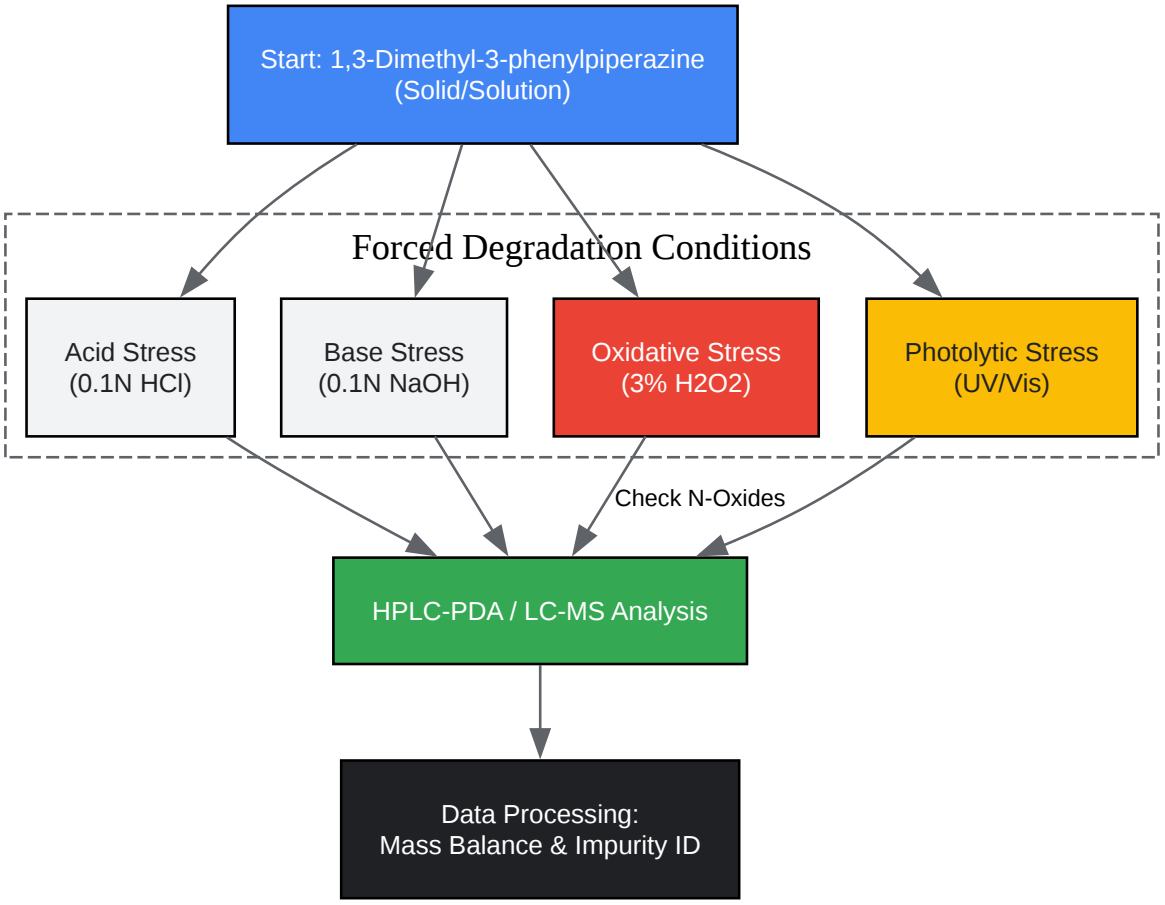
Understanding the degradation pathways is critical for storage and formulation. The following workflow outlines the stress testing required for **1,3-Dimethyl-3-phenylpiperazine**.

Stress Conditions & Rationale

Stressor	Condition	Target Degradation Pathway
Acid Hydrolysis	0.1 N HCl, 60°C, 24h	Cleavage of amides (if derivatized); generally stable for pure piperazines.
Base Hydrolysis	0.1 N NaOH, 60°C, 24h	Stability of the piperazine ring (highly stable).
Oxidation	3% H_2O_2, RT, 4h	N-Oxide formation at N4 (secondary amine) or N1.
Photolysis	UV/Vis (1.2 million lux·h)	Radical degradation of the phenyl ring or N-dealkylation.
Thermal	60°C / 75% RH (Solid State)	Physical form change (polymorphs) or hygroscopicity check.

Stability Testing Workflow (DOT Diagram)

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Caption: Figure 1. Standardized forced degradation workflow for identifying stability-indicating markers.

Mechanistic Degradation Pathways[7]

The structural uniqueness of **1,3-Dimethyl-3-phenylpiperazine** dictates its specific degradation logic.

The "Quaternary Shield" Effect

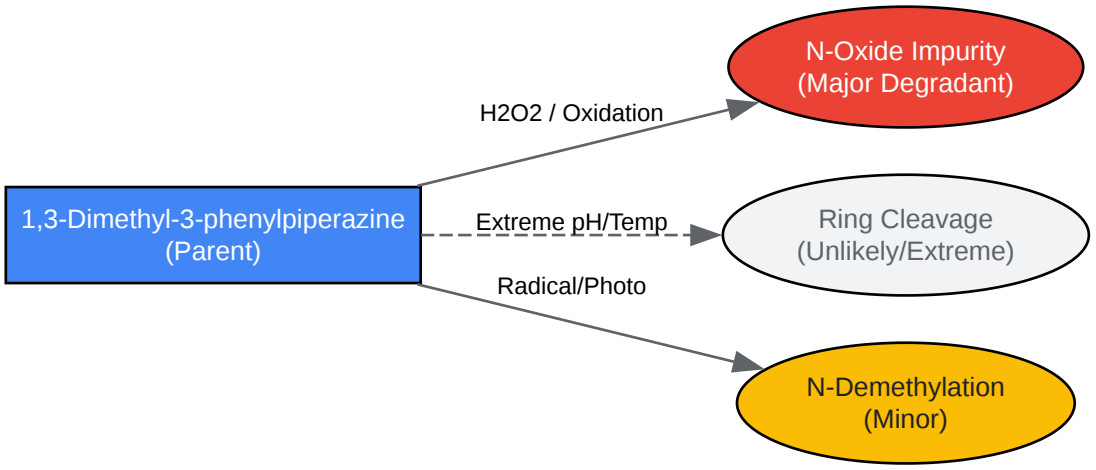
In standard 3-phenylpiperazines, the C3 position is a "hotspot" for oxidative attack. However, in this molecule, the C3 position is fully substituted (Quaternary).

- Prediction: This compound will show superior oxidative stability regarding the carbon skeleton compared to its non-methylated parent.

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- Vulnerability: The primary degradation risk is N-oxidation at the secondary nitrogen (N4).

Degradation Logic Diagram



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Caption: Figure 2. Predicted degradation pathways. N-Oxidation is the primary risk due to the secondary amine.

Handling and Safety

While specific toxicological data for CAS 1482387-71-2 is limited, its structural class (phenylpiperazines) warrants strict precautions.

- Hazard Classification (Predicted): Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- CNS Activity: Phenylpiperazines are often serotonin receptor ligands (5-HT agonists/antagonists). Treat as a potential potent CNS active agent.
- Storage: Store at -20°C, protected from light and moisture. The hydrochloride salt is preferred for long-term stability over the free base oil.

References

- PubChem. (2025).[3] Compound Summary: **1,3-Dimethyl-3-phenylpiperazine** (CAS 1482387-71-2). National Library of Medicine. [Link]

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- International Conference on Harmonisation (ICH). (2003). Stability Testing of New Drug Substances and Products Q1A(R2). European Medicines Agency. [Link]
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